

Solubilizing [Lys4] Sarafotoxin S6c for in vitro experiments.

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Compound of Interest

Compound Name: [Lys4] Sarafotoxin S6c

Cat. No.: B050792

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Technical Support Center: [Lys4] Sarafotoxin S6c

This technical support center provides guidance for researchers, scientists, and drug development professionals on the solubilization of **[Lys4] Sarafotoxin S6c** for in vitro experiments.

Frequently Asked Questions (FAQs)

Q1: What is **[Lys4] Sarafotoxin S6c**?

[Lys4] Sarafotoxin S6c is a synthetic analog of Sarafotoxin S6c, a peptide toxin originally isolated from the venom of the burrowing asp, *Atractaspis engaddensis*. It is a potent and partial agonist of the endothelin B (ETB) receptor.^[1] The substitution of the fourth amino acid with lysine distinguishes it from the parent Sarafotoxin S6c.

Q2: What is the recommended solvent for reconstituting lyophilized **[Lys4] Sarafotoxin S6c**?

While specific solubility data for the [Lys4] variant is not readily available from manufacturers^[2] ^[3], a common starting point for Sarafotoxin peptides is a slightly acidic solution. For the closely related Sarafotoxin S6c, a recommended solvent is 0.1% acetic acid in sterile, distilled water.^[2]

Q3: How should I store the reconstituted **[Lys4] Sarafotoxin S6c** solution?

For short-term storage (days to weeks), it is advisable to keep the reconstituted peptide solution at 2-8°C. For long-term storage, it is recommended to aliquot the solution into single-use volumes and store at -20°C or -80°C to avoid repeated freeze-thaw cycles, which can degrade the peptide.

Q4: What is the molecular weight of **[Lys4] Sarafotoxin S6c**?

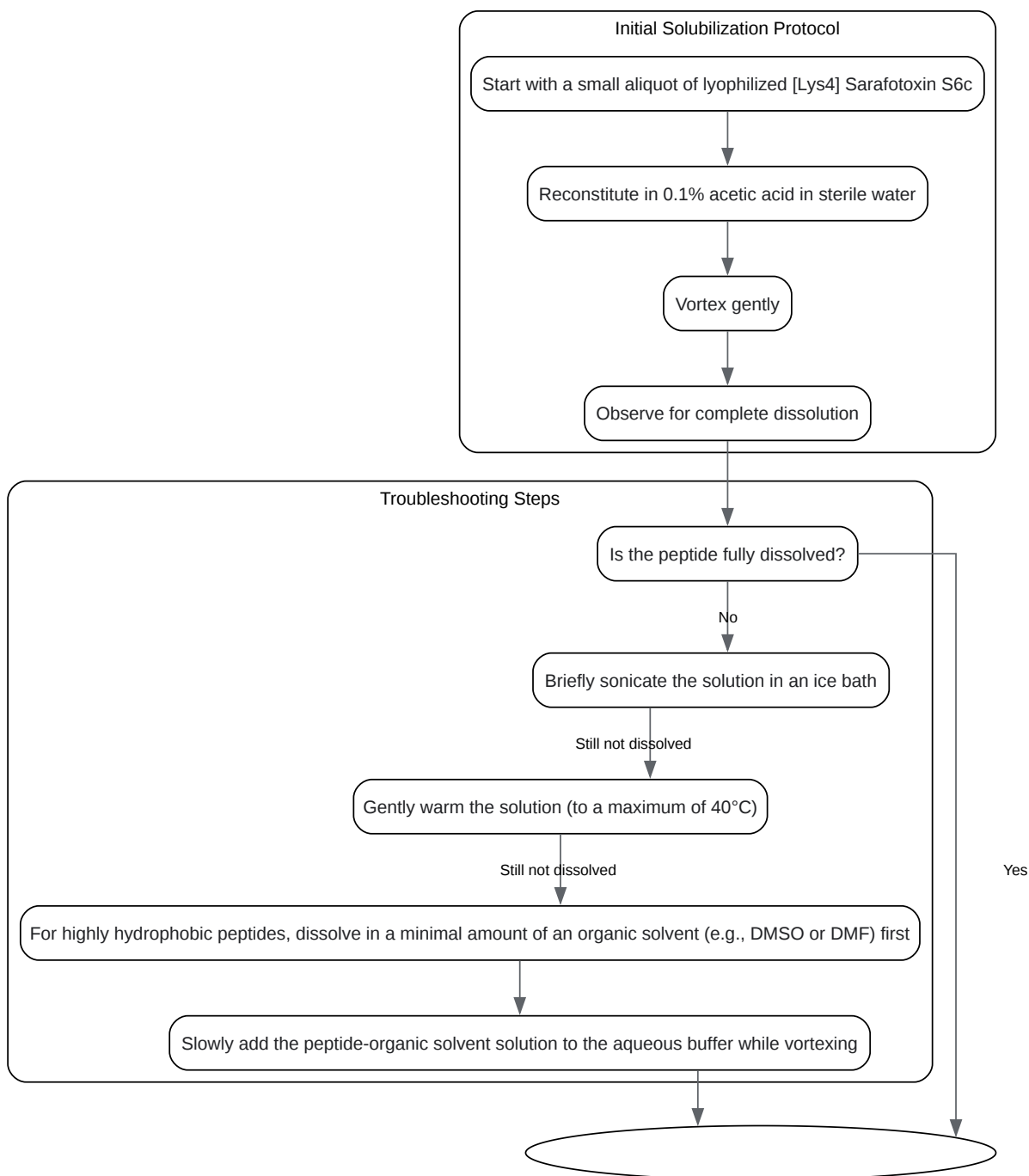
The calculated molecular weight of **[Lys4] Sarafotoxin S6c** is approximately 2529.87 g/mol .
[2][3] This value is essential for accurately preparing solutions of a desired molar concentration.

Troubleshooting Guide

Issue: The lyophilized peptide does not dissolve in the recommended solvent.

If you encounter difficulty dissolving **[Lys4] Sarafotoxin S6c**, a systematic approach can help identify the optimal solubilization conditions.

Troubleshooting Workflow:



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Caption: Troubleshooting workflow for solubilizing **[Lys4] Sarafotoxin S6c**.

Issue: The peptide solution is cloudy or contains precipitates.

Cloudiness or precipitation indicates that the peptide's solubility limit has been exceeded or that it is aggregating.

- Action: Centrifuge the solution to pellet the undissolved peptide. Use the clear supernatant, but be aware that the actual concentration will be lower than calculated.
- Prevention: To avoid this, always start with a small amount of the peptide to test its solubility in your chosen solvent system before dissolving the entire stock. It is also recommended to add the concentrated peptide stock to the buffer solution slowly while vortexing.

Quantitative Data Summary

Parameter	Value	Source
Molecular Weight	2529.87 g/mol	[2][3]
Molecular Formula	C105H153N27O36S5	[2][3]
Recommended Solvent (for Sarafotoxin S6c)	0.1% Acetic Acid	[2]

Experimental Protocols

Protocol for Reconstituting [Lys4] Sarafotoxin S6c

This protocol provides a general guideline for reconstituting lyophilized **[Lys4] Sarafotoxin S6c**. It is recommended to first test the solubility with a small amount of the peptide.

Materials:

- Lyophilized **[Lys4] Sarafotoxin S6c**
- Sterile, distilled water
- Glacial acetic acid

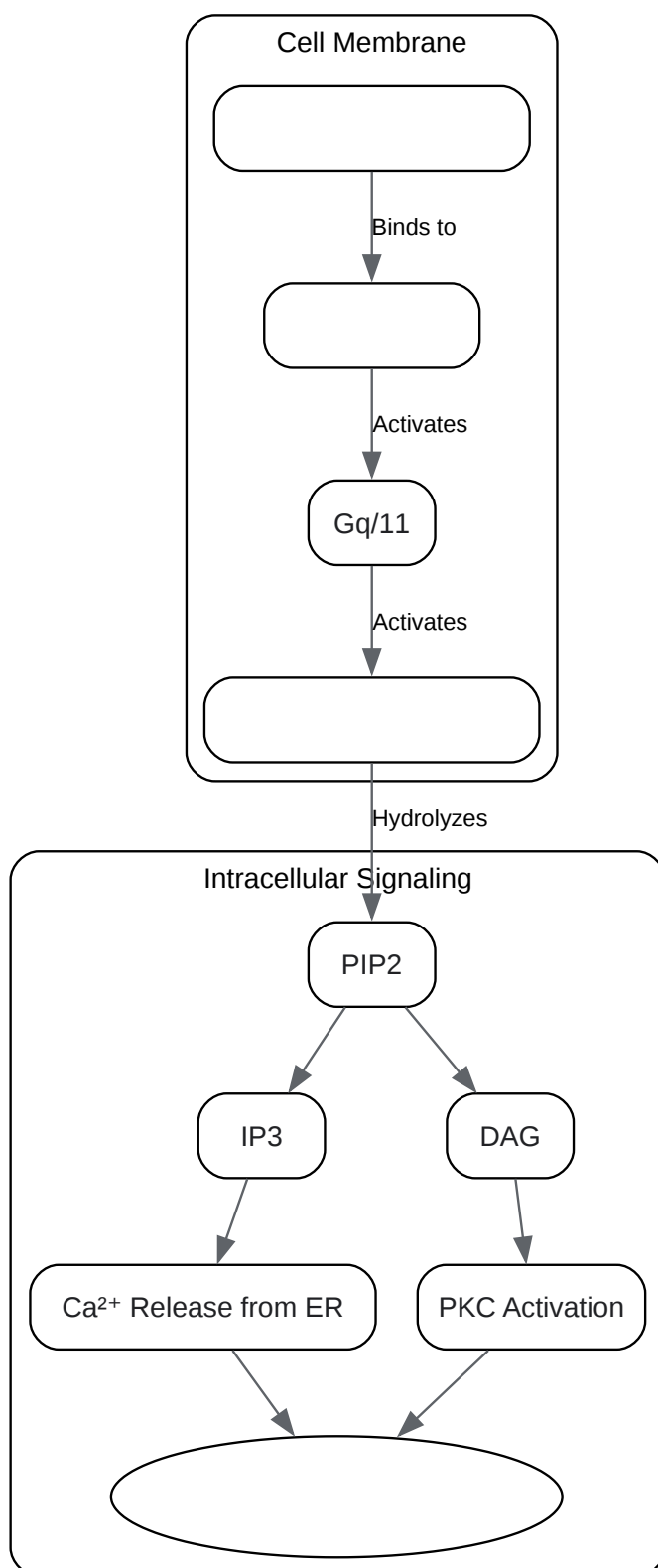
- Vortex mixer
- Sonicator (optional)
- Microcentrifuge tubes

Procedure:

- **Prepare the Solvent:** Prepare a 0.1% acetic acid solution by adding 10 μ L of glacial acetic acid to 10 mL of sterile, distilled water.
- **Equilibrate the Peptide:** Allow the vial of lyophilized **[Lys4] Sarafotoxin S6c** to equilibrate to room temperature before opening to prevent condensation.
- **Initial Reconstitution:** Add the appropriate volume of 0.1% acetic acid to the vial to achieve the desired stock concentration.
- **Dissolution:** Vortex the vial gently for 1-2 minutes to aid dissolution.
- **Visual Inspection:** Visually inspect the solution to ensure it is clear and free of particulates.
- **Further Steps (if needed):** If the peptide is not fully dissolved, proceed with the troubleshooting steps outlined in the guide above (sonication, gentle warming).
- **Storage:** Store the reconstituted solution as recommended in the FAQs.

Signaling Pathway

[Lys4] Sarafotoxin S6c, as an endothelin B (ETB) receptor agonist, is expected to activate downstream signaling pathways upon binding to its receptor. The following diagram illustrates a simplified, canonical ETB receptor signaling pathway.



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Caption: Simplified signaling pathway of the ETB receptor activated by **[Lys4] Sarafotoxin S6c**.

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References

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